

Cephalochromin potency comparison phytopathogen control

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Compound Focus: Cephalochromin

CAS No.: 25908-26-3

Cat. No.: S560021

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Cephalochromin at a Glance

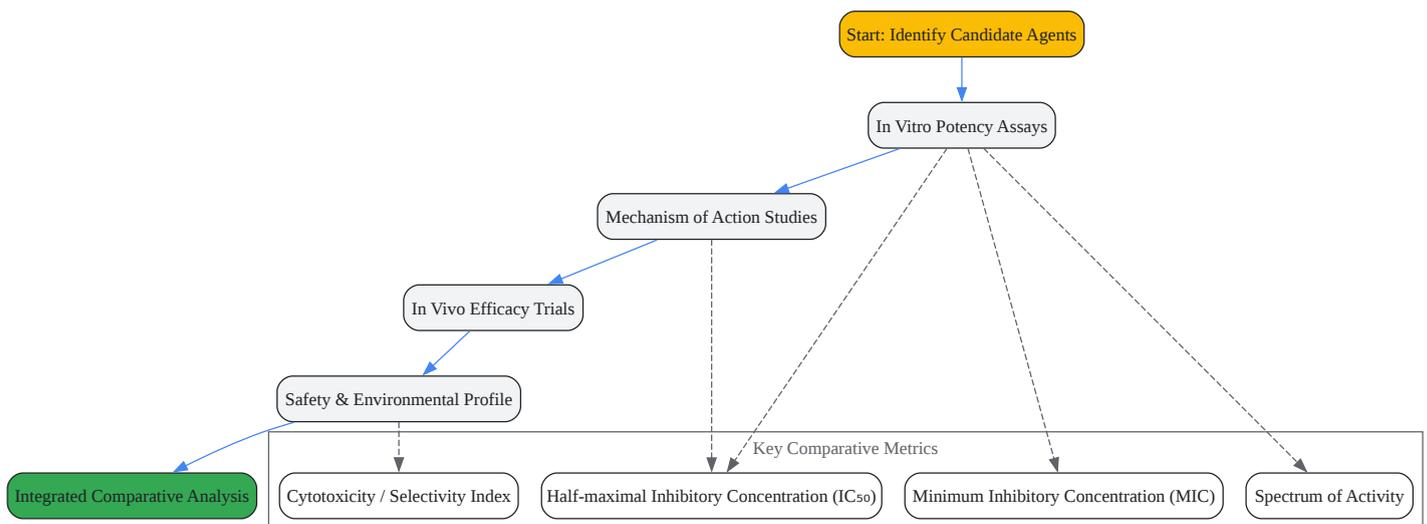
Cephalochromin is a natural product with reported antibacterial activity. The key mechanism identified in the literature is its inhibition of the bacterial enzyme **FabI** (enoyl-acyl carrier protein reductase), which is a key target in the bacterial fatty acid biosynthesis pathway [1].

The quantitative data available from the search results is summarized in the table below.

Property	Description / Value
Molecular Formula	C ₂₈ H ₂₂ O ₁₀ [2] [1]
Molecular Weight	518.47 g/mol [2] [1]
Reported Mechanism	Inhibits bacterial fatty acid synthase (FabI) [1]
Reported Activity (IC ₅₀)	FabI of <i>S. aureus</i> : 1.9 µM; FabI of <i>E. coli</i> : 1.8 µM [1]
Reported Activity (MIC)	Against methicillin/quinolone-resistant <i>S. aureus</i> : 2-8 µg/mL [1]

Framework for a Comparative Guide

For a comprehensive comparison guide, researchers typically evaluate multiple aspects. The following diagram outlines a standard experimental workflow for generating the necessary comparative data.



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Here is a breakdown of what data would be needed for each stage of the workflow:

In Vitro Potency and Spectrum

- **Quantitative Data:** You would need to gather **Minimum Inhibitory Concentration (MIC)** values for **Cephalochromin** and other agents against a standardized panel of phytopathogenic bacteria and

fungi. For a sense of scale, one review suggests that for purified plant-derived compounds, a bacterial MIC ≤ 64 $\mu\text{g/mL}$ is considered promising [3] [4] [5].

- **Comparative Agents:** These could include other natural products, standard synthetic fungicides/bactericides, and biological control agents like specific bacteriophages (viruses that infect bacteria) [6] or beneficial microorganisms.

Mechanism of Action

- Beyond FabI inhibition, it would be important to investigate if **Cephalochromin** has other cellular targets. For comparison, other strategies target pathways like:
 - **TOR Signalling Pathway:** An evolutionarily conserved pathway crucial for fungal growth and pathogenicity; its inhibition is a promising green strategy [7].
 - **Plant Immune Priming:** Some nanomaterials and biocontrol agents work by activating the plant's own immune defenses, such as Systemic Acquired Resistance (SAR) [8].

Experimental Protocols

- Standard protocols for assessing anti-phytopathogen activity include **broth microdilution** for determining MICs and the **agar diffusion** assay to visualize zones of inhibition [3] [4]. Studies should specify details like solvent used, incubation time, and temperature.

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